HPLC analysis of 2-Methoxy-5-phenoxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Methoxy-5-phenoxybenzaldehyde*
CAS No.:	*63987-39-3*
Cat. No.:	*B8719907*

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An Application Note for the Quantitative Analysis and Purity Assessment of **2-Methoxy-5-phenoxybenzaldehyde** by High-Performance Liquid Chromatography

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive guide to the analysis of **2-Methoxy-5-phenoxybenzaldehyde** using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. As a key intermediate in the synthesis of various high-value chemical entities, particularly within the pharmaceutical and specialty chemical sectors, a robust and reliable analytical method for its quantification and purity assessment is paramount. This application note details a complete protocol, from sample preparation to method validation, grounded in the principles of the International Council for Harmonisation (ICH) guidelines. The causality behind experimental choices is explained to empower researchers to not only replicate the method but also adapt it to their specific needs.

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Introduction and Analytical Rationale

2-Methoxy-5-phenoxybenzaldehyde is an aromatic aldehyde containing both methoxy and phenoxy functional groups. This molecular structure imparts a moderate level of polarity, making it an ideal candidate for separation by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). RP-HPLC is the chosen methodology due to its high resolving power, reproducibility, and suitability for analyzing non-volatile and thermally labile compounds. [1][2]

The principle of this method relies on the partitioning of the analyte between a non-polar stationary phase (a C18 alkyl-silica column) and a polar mobile phase (a mixture of acetonitrile and water). The components of a sample are separated based on their relative hydrophobicity; more hydrophobic compounds are retained longer on the column, leading to a later elution time. By controlling the mobile phase composition, flow rate, and temperature, a precise and reproducible separation can be achieved. UV detection is selected based on the presence of aromatic chromophores in the analyte, which provides strong absorbance and thus high sensitivity.

Experimental Workflow and Protocol

Instrumentation, Reagents, and Materials

- Instrumentation:
  - HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) Detector.
  - Data acquisition and processing software (e.g., Chromeleon™, Empower™).
  - Analytical balance (0.01 mg readability).
  - pH meter.
  - Volumetric flasks, pipettes, and other standard laboratory glassware.
  - Syringe filters (0.22 µm or 0.45 µm, PTFE or Nylon).
- Reagents and Chemicals:

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- Acetonitrile (ACN), HPLC Grade.
- Water, HPLC Grade or Ultrapure (18.2 MΩ·cm).
- Formic Acid (HCOOH), ACS reagent grade or higher.
- **2-Methoxy-5-phenoxybenzaldehyde** Reference Standard (of known, high purity).

Chromatographic Conditions

The following conditions were established to provide optimal separation and peak shape for **2-Methoxy-5-phenoxybenzaldehyde**. The use of a C18 column is standard for compounds of this nature, offering excellent retention and selectivity.[3][4] The addition of 0.1% formic acid to the aqueous phase protonates any residual silanol groups on the silica backbone, significantly reducing peak tailing and improving chromatographic efficiency.

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Parameter	Recommended Setting	Rationale
HPLC Column	C18, 4.6 x 150 mm, 5 µm particle size	Industry-standard stationary phase for retaining moderately polar to non-polar analytes. Provides a good balance of resolution and backpressure.
Mobile Phase	A: 0.1% Formic Acid in WaterB: Acetonitrile (ACN)	ACN is a common organic modifier providing good elution strength and low viscosity. Formic acid ensures a consistent pH and improves peak symmetry.
Elution Mode	Isocratic: 65% B (ACN)	An isocratic elution is sufficient for the analysis of the pure compound or simple mixtures, offering simplicity and faster run times. A gradient may be required for complex impurity profiling.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, ensuring efficient mass transfer and optimal plate count.[5]
Column Temperature	30 °C	Maintaining a constant, elevated temperature ensures reproducible retention times and reduces mobile phase viscosity, improving efficiency.
Detection Wavelength	254 nm or λmax determined by PDA	Aromatic compounds typically exhibit strong absorbance at 254 nm. For highest sensitivity, the maximum absorbance wavelength (λmax) should be determined using a PDA scan.

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Injection Volume	10 µL	A small injection volume minimizes potential band broadening on the column.
Run Time	~10 minutes	Sufficient to allow for the elution of the main peak and any potential late-eluting impurities.

Detailed Experimental Protocols

- Mobile Phase Preparation (1 L):
  - To prepare Mobile Phase A, add 1.0 mL of formic acid to 999 mL of HPLC-grade water and mix thoroughly.
  - Mobile Phase B is HPLC-grade acetonitrile.
  - Degas both mobile phases using an inline degasser or by sonication before use to prevent pump cavitation and baseline noise.
- Diluent Preparation:
  - Prepare a mixture of Acetonitrile and Water in a 65:35 (v/v) ratio. This is used to dissolve the standard and samples to ensure compatibility with the mobile phase.
- Standard Stock Solution (1000 µg/mL):
  - Accurately weigh approximately 25 mg of the **2-Methoxy-5-phenoxybenzaldehyde** reference standard into a 25 mL volumetric flask.
  - Dissolve and dilute to volume with the diluent. Mix thoroughly by inversion. This solution should be stored under refrigeration when not in use.
- Working Standard & Calibration Curve Solutions:
  - Prepare a series of working standard solutions by serially diluting the stock solution with the diluent to achieve concentrations across the desired analytical range (e.g., 1, 5, 10,

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25, 50, 100 µg/mL). These solutions are used to establish the linearity of the method.

- Sample Preparation:
  - Accurately weigh an appropriate amount of the test sample into a volumetric flask.
  - Dissolve and dilute with the diluent to achieve a final concentration within the established linear range of the method (e.g., 50 µg/mL).
  - Prior to injection, filter all solutions through a 0.22 µm or 0.45 µm syringe filter to remove particulate matter that could damage the HPLC column.[5]
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Perform five replicate injections of a mid-range working standard solution (e.g., 50 µg/mL).
- Verify that the system suitability parameters meet the pre-defined criteria (see Table 2).
- Inject a diluent blank to ensure no carryover or system contamination.
- Inject the working standard solutions to generate the calibration curve.
- Inject the prepared sample solutions.
- Inject a standard solution periodically throughout the sequence (e.g., after every 10 sample injections) to verify system stability.

Visualization of the Analytical Workflow

The following diagram illustrates the logical flow of the HPLC analysis from initial preparation to final data processing.

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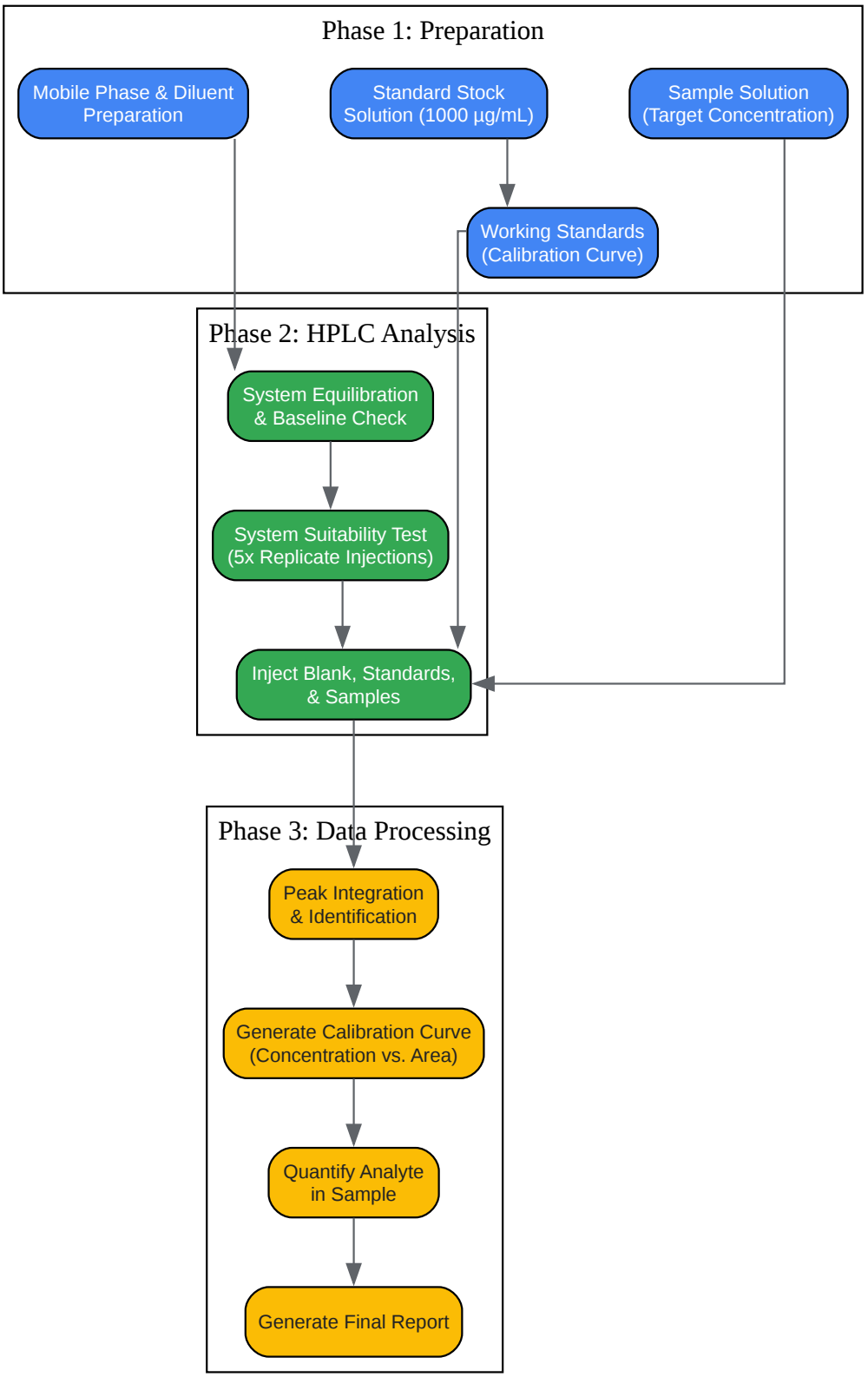

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Caption: High-level workflow for the HPLC analysis of **2-Methoxy-5-phenoxybenzaldehyde**.

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Method Validation According to ICH Q2(R2) Guidelines

For the method to be considered reliable and suitable for its intended purpose (e.g., quality control, stability testing), it must be validated.[6][7] The following parameters are critical pillars of this validation process, ensuring the trustworthiness of the generated data.[1][8]

System Suitability

This is not a validation parameter but a prerequisite for any valid chromatographic analysis. It ensures the HPLC system is performing adequately on the day of analysis.

Parameter	Acceptance Criteria	Purpose
Tailing Factor (Tf)	T ≤ 2.0	Measures peak symmetry. A value > 2 indicates significant tailing, which can affect integration accuracy.
Theoretical Plates (N)	N ≥ 2000	Measures column efficiency. Higher numbers indicate sharper peaks and better separation power.
Relative Standard Deviation (RSD)	RSD ≤ 2.0% for peak area and retention time from 5 replicate injections	Demonstrates the precision of the system's injector and pump.

Specificity and Selectivity

The method must be able to unequivocally assess the analyte in the presence of other components like impurities, degradation products, or matrix components.[6][9]

- Protocol: Analyze a diluent blank, a sample of a known related impurity (if available), and a forced degradation sample (e.g., exposed to acid, base, peroxide, heat, and light).
- Acceptance Criteria: The peak for **2-Methoxy-5-phenoxybenzaldehyde** should be free of co-elution from any other component, as demonstrated by peak purity analysis using a PDA

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detector.

Linearity

The method's ability to produce results that are directly proportional to the concentration of the analyte within a given range.[9]

- Protocol: Analyze the prepared calibration standards (e.g., 5-7 concentration levels) in triplicate. Plot the average peak area against the corresponding concentration.
- Acceptance Criteria: The correlation coefficient (R^2) of the linear regression should be ≥ 0.999.

Accuracy

The closeness of the test results to the true value, typically assessed via recovery studies.

- Protocol: Spike a placebo or blank matrix with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target sample concentration). Prepare and analyze three replicates at each level.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0% at each level.[9]

Precision

Demonstrates the degree of agreement among individual test results when the method is applied repeatedly.

- Repeatability (Intra-day Precision): Analyze a minimum of six replicate preparations of a homogeneous sample at 100% of the target concentration on the same day.
- Intermediate Precision (Inter-day & Inter-analyst): Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
- Acceptance Criteria: The RSD for the sets of measurements should be ≤ 2.0%.[6]

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

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- LOD: The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- LOQ: The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Protocol: These can be determined based on the signal-to-noise ratio (S/N) of the chromatographic peak (typically 3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.
- Acceptance Criteria: The LOQ must be demonstrated to have acceptable precision (e.g., RSD ≤ 10%).

Robustness

Measures the capacity of the method to remain unaffected by small, deliberate variations in method parameters.

- Protocol: Introduce small changes to the method, such as:
  - Flow Rate (e.g., ± 0.1 mL/min)
  - Column Temperature (e.g., ± 5 °C)
  - Mobile Phase Composition (e.g., ± 2% absolute change in ACN)
- Acceptance Criteria: The system suitability parameters must remain within the established limits for all tested variations.

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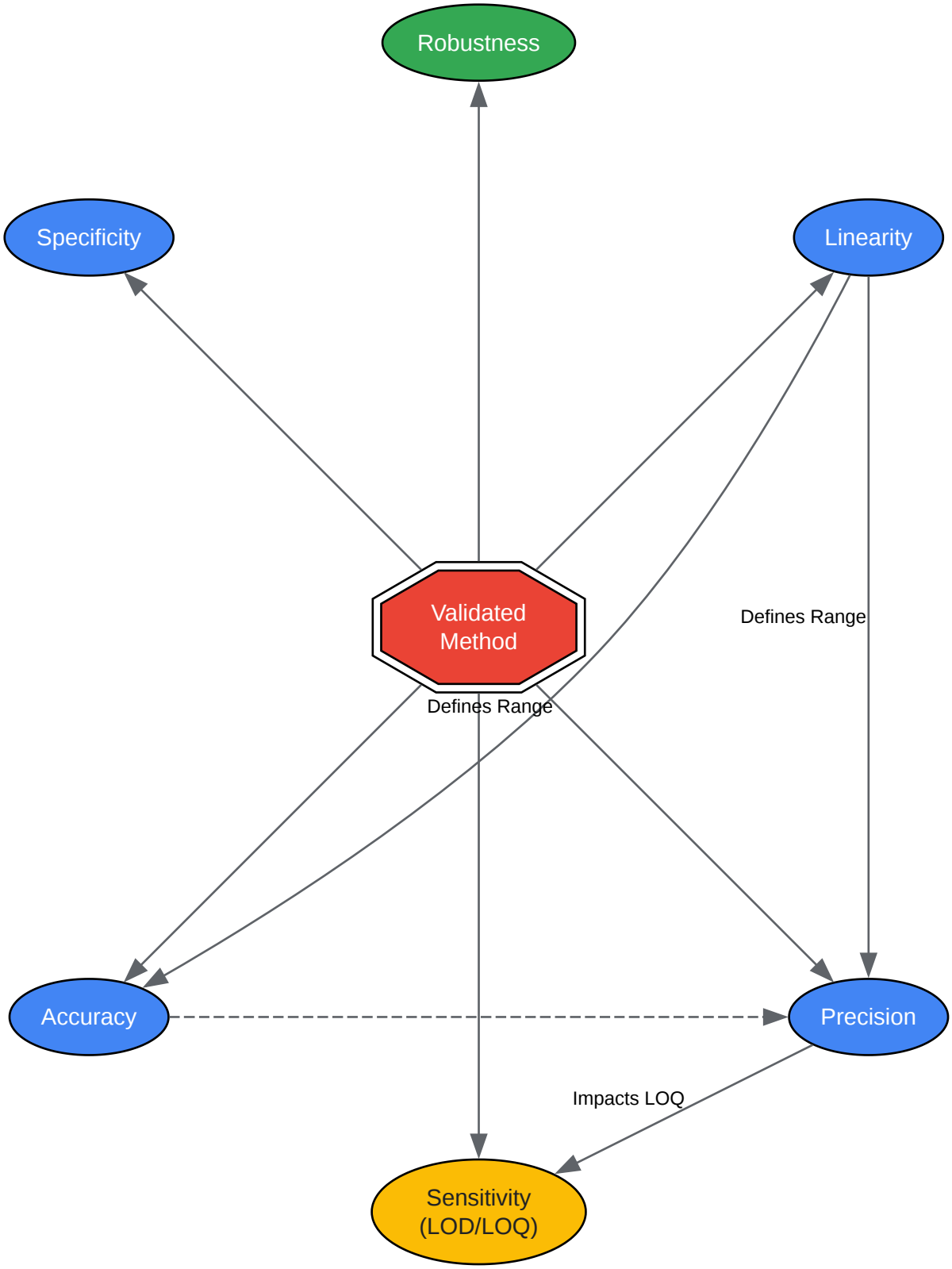

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Caption: Interconnectivity of core validation parameters as defined by ICH guidelines.

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Conclusion

The RP-HPLC method detailed in this application note provides a robust, precise, and accurate framework for the quantitative analysis of **2-Methoxy-5-phenoxybenzaldehyde**. By adhering to the described protocols for sample preparation, chromatographic analysis, and system suitability, researchers can achieve reliable and reproducible results. The comprehensive validation strategy, grounded in ICH Q2(R2) principles, ensures that the method is fit for its intended purpose in a regulated environment, supporting drug development and quality control activities.

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